

# Rhenium(VI) Fluoride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Rhenium fluoride

CAS No.: 149852-31-3

Cat. No.: B132873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, characteristics, and experimental considerations for rhenium(VI) fluoride ( $\text{ReF}_6$ ). The information is intended to support research, scientific, and developmental applications of this compound.

## Core Properties and Characteristics

Rhenium(VI) fluoride, also known as rhenium hexafluoride, is a binary compound of rhenium and fluorine. It is one of the seventeen known binary hexafluorides and is a significant material in the electronics industry for depositing thin films of rhenium.[1][2][3]

## Physical Properties

$\text{ReF}_6$  is a volatile, yellow crystalline solid at temperatures below  $18.5\text{ }^\circ\text{C}$  and a liquid at room temperature.[1][4] It is characterized by its strong hygroscopicity, fuming in humid air.[5] The solid material undergoes a phase transition at  $-3.5\text{ }^\circ\text{C}$ . [5]

## Chemical Properties

Rhenium(VI) fluoride is a potent oxidizing agent and a Lewis acid.[1] It reacts violently with water and readily hydrolyzes to produce hydrofluoric acid, posing a significant corrosive hazard.[6] It is soluble in anhydrous hydrogen fluoride.[7]

Key chemical reactions include:

- Reaction with Water: Decomposes in water, as well as in sulfuric and nitric acid.[5]
- Reaction with Base: Dissolves in sodium hydroxide to form perrhenic acid and sodium fluoride.[5]
- Reduction: Can be reduced to rhenium tetrafluoride ( $\text{ReF}_4$ ) by hydrogen, sulfur dioxide, or carbon monoxide at 400-500 °C. At higher temperatures, it can be further reduced to metallic rhenium.[5]
- Reaction with Oxygen: When heated in the presence of oxygen, it converts to rhenium oxyfluorides, such as  $\text{ReOF}_4$  and  $\text{ReO}_3\text{F}$ . [5]
- Lewis Acidity: It reacts with alkali fluorides, such as potassium fluoride (KF), to form complexes like  $\text{K}_2\text{ReF}_8$ . [1]
- Oxidation: It can oxidize nitric oxide (NO) to form nitrosyl hexafluororhenate ( $[\text{NO}][\text{ReF}_6]$ ). [1]

## Structural Information

In the gaseous or liquid phase, the  $\text{ReF}_6$  molecule possesses an octahedral molecular geometry with a point group of  $O_h$ . [1] The solid structure, determined at -140 °C, is orthorhombic with the space group  $\text{Pnma}$ . [1]

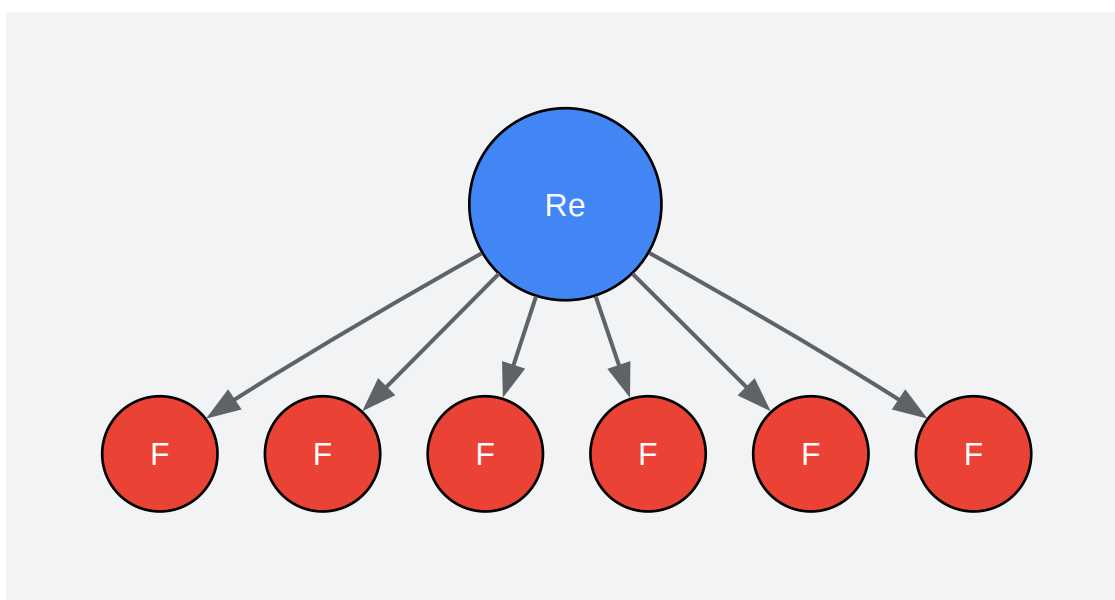
## Quantitative Data Summary

The following table summarizes the key quantitative properties of rhenium(VI) fluoride.

| Property           | Value                                 | Citations |
|--------------------|---------------------------------------|-----------|
| Chemical Formula   | ReF <sub>6</sub>                      | [1]       |
| Molar Mass         | 300.20 g/mol                          | [1]       |
| Appearance         | Yellow crystalline solid or liquid    | [1][4]    |
| Melting Point      | 18.5 °C (65.3 °F; 291.6 K)            | [1][4]    |
| Boiling Point      | 33.7 °C (92.7 °F; 306.8 K)            | [1][4]    |
| Density            | 4.94 g/cm <sup>3</sup> (solid)        | [1]       |
| Crystal Structure  | Orthorhombic (at -140 °C)             | [1]       |
| Space Group        | Pnma                                  | [1]       |
| Lattice Parameters | a = 9.417 Å, b = 8.570 Å, c = 4.965 Å | [1]       |
| Re–F Bond Length   | 1.823 Å                               | [1]       |

## Molecular Structure Visualization

The octahedral geometry of the rhenium(VI) fluoride molecule is a key aspect of its chemical behavior.



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Caption: Octahedral molecular structure of Rhenium(VI) Fluoride (ReF<sub>6</sub>).

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of rhenium(VI) fluoride are not extensively available in open literature due to the hazardous nature of the reagents. However, the primary synthetic routes are outlined below.

### Synthesis from Rhenium Heptafluoride

One common method for preparing high-purity rhenium(VI) fluoride involves the reduction of rhenium heptafluoride (ReF<sub>7</sub>) with rhenium metal.

- Reaction:  $6 \text{ReF}_7 + \text{Re} \rightarrow 7 \text{ReF}_6$ [1]
- Conditions: The reaction is typically carried out at 300 °C in a pressure vessel.[1][6]
- Methodology: Rhenium heptafluoride is passed over heated rhenium metal in a sealed, high-pressure reactor. The resulting ReF<sub>6</sub> is then collected by condensation.

### Direct Fluorination of Rhenium Metal

Rhenium(VI) fluoride can also be synthesized by the direct reaction of elemental rhenium with fluorine gas.

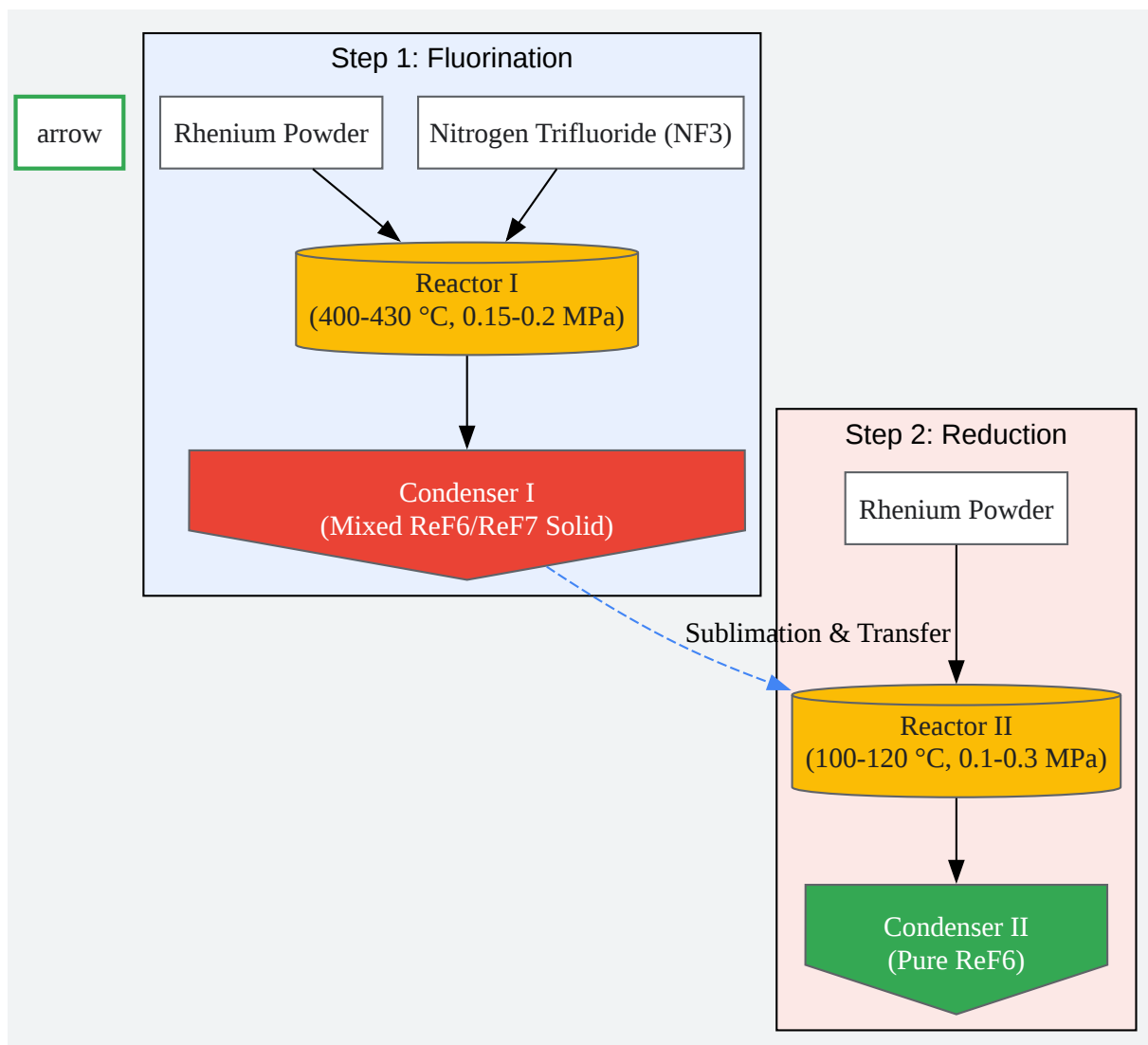
- Reaction:  $\text{Re} + 3 \text{F}_2 \rightarrow \text{ReF}_6$
- Conditions: This reaction is reported to occur at 125 °C.[5]
- Methodology: A stream of fluorine gas is passed over powdered or sponge rhenium metal in a heated reactor. The product, ReF<sub>6</sub>, is volatile and is collected in a cold trap. It is important to control the reaction temperature and fluorine flow rate to minimize the formation of rhenium heptafluoride (ReF<sub>7</sub>).

### Two-Step Fluorination and Reduction Method

A method to optimize the yield of  $\text{ReF}_6$  involves an initial fluorination followed by a reduction step.[5]

- Fluorination:
  - Reactants: Rhenium powder and nitrogen trifluoride ( $\text{NF}_3$ ) gas.[5]
  - Conditions: Reaction temperature of 400-430 °C and pressure of 0.15-0.2 MPa.[5]
  - Procedure: Rhenium powder is placed in a reactor, and  $\text{NF}_3$  gas is introduced at a specified flow rate. The products, a mixture of  $\text{ReF}_6$  and  $\text{ReF}_7$ , are collected in a condenser as a mixed solid.[5]
- Reduction:
  - Reactants: The mixed  $\text{ReF}_6/\text{ReF}_7$  solid and additional rhenium powder.[5]
  - Conditions: Reaction temperature of 100-120 °C and pressure of 0.1-0.3 MPa.[5]
  - Procedure: The condensed solid is heated to sublimation, and the resulting gas mixture is passed through a second reactor containing rhenium powder. The  $\text{ReF}_7$  is reduced to  $\text{ReF}_6$ , and the purified product is collected in a second condenser.[5]

The following diagram illustrates the workflow for the two-step synthesis method.



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Caption: Workflow for the two-step synthesis of Rhenium(VI) Fluoride.

## Handling, Safety, and Applications

### Safety and Handling

Rhenium(VI) fluoride is a hazardous substance that requires careful handling in a well-ventilated area, preferably a fume hood.[4][8] It is corrosive and can cause severe skin burns and eye damage.[6] Personal protective equipment, including chemical-resistant gloves and safety goggles, should be worn.[4][8] Due to its reactivity with water, it must be stored in a dry, cool, and tightly sealed container.[8]

## Applications

The primary application of rhenium(VI) fluoride is in the electronics industry for the chemical vapor deposition (CVD) of rhenium films.[3] It is also used as an intermediate in the production of high-purity rhenium metal and its alloys.[3] Additionally,  $\text{ReF}_6$  is utilized in the synthesis of certain pharmaceutical compounds containing metal-ligand complexes and serves as a reagent in various areas of scientific research.[3]

## Note on Signaling Pathways

The concept of "signaling pathways" is a biological term referring to a series of chemical reactions within a cell that generate a response. As an inorganic chemical compound, rhenium(VI) fluoride does not participate in biological signaling pathways. The search term "REF6" can also refer to a protein (Relative of Early Flowering 6) involved in gene regulation in plants, which is unrelated to rhenium(VI) fluoride.

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